

Application Notes and Protocols: Preparation of ITH12575 Stock Solution

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Compound of Interest

Compound Name: ITH12575

Cat. No.: B15577035

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These application notes provide a detailed protocol for the preparation of a stock solution of **ITH12575**, a mitochondrial Na⁺/Ca²⁺ exchange (mNCX) inhibitor. Adherence to this protocol will help ensure the accurate and reproducible use of this compound in various experimental settings.

Compound Information

ITH12575 is a benzothiazepine derivative that acts as a potent and selective inhibitor of the mitochondrial Na⁺/Ca²⁺ exchanger, playing a crucial role in cellular calcium homeostasis.^{[1][2]} Its chemical formula is C₁₈H₁₈ClNOS.^{[1][3]}

Data Presentation: Physicochemical Properties of **ITH12575**

Property	Value	Source(s)
Molecular Weight	331.86 g/mol	[1][2]
Formula	C18H18ClNOS	[1][3]
CAS Number	1802013-08-6	[1][2]
Appearance	White to beige powder	
Purity	≥98% (HPLC)	[1][2]
Solubility	Soluble to 100 mM in DMSO Soluble to 20 mM in ethanol	[1]
Storage (Solid)	Store at room temperature	[1][2]
Storage (in DMSO)	2-8°C	

Experimental Protocol: Preparation of a 10 mM ITH12575 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ITH12575** in Dimethyl Sulfoxide (DMSO). This is a common starting concentration for many in vitro assays.

Materials:

- **ITH12575** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- (Optional) Water bath or heating block

Procedure:

- Equilibrate **ITH12575**: Before opening, allow the vial of **ITH12575** powder to equilibrate to room temperature to prevent condensation of moisture.
- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 331.86 \text{ g/mol} / 1000 = 3.3186 \text{ mg}$
- Weigh the compound:
 - Place a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance and tare the balance.
 - Carefully weigh approximately 3.32 mg of **ITH12575** powder directly into the microcentrifuge tube. Record the exact weight.
- Calculate the required solvent volume: Based on the actual mass of **ITH12575** weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mM)} \times 1000$
 - Example: If you weighed 3.50 mg of **ITH12575**:
 - $\text{Volume (mL)} = [3.50 \text{ mg} / 331.86 \text{ g/mol}] / 10 \text{ mM} \times 1000 = 1.055 \text{ mL or } 1055 \text{ }\mu\text{L}$
- Dissolve the compound:
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ITH12575** powder.

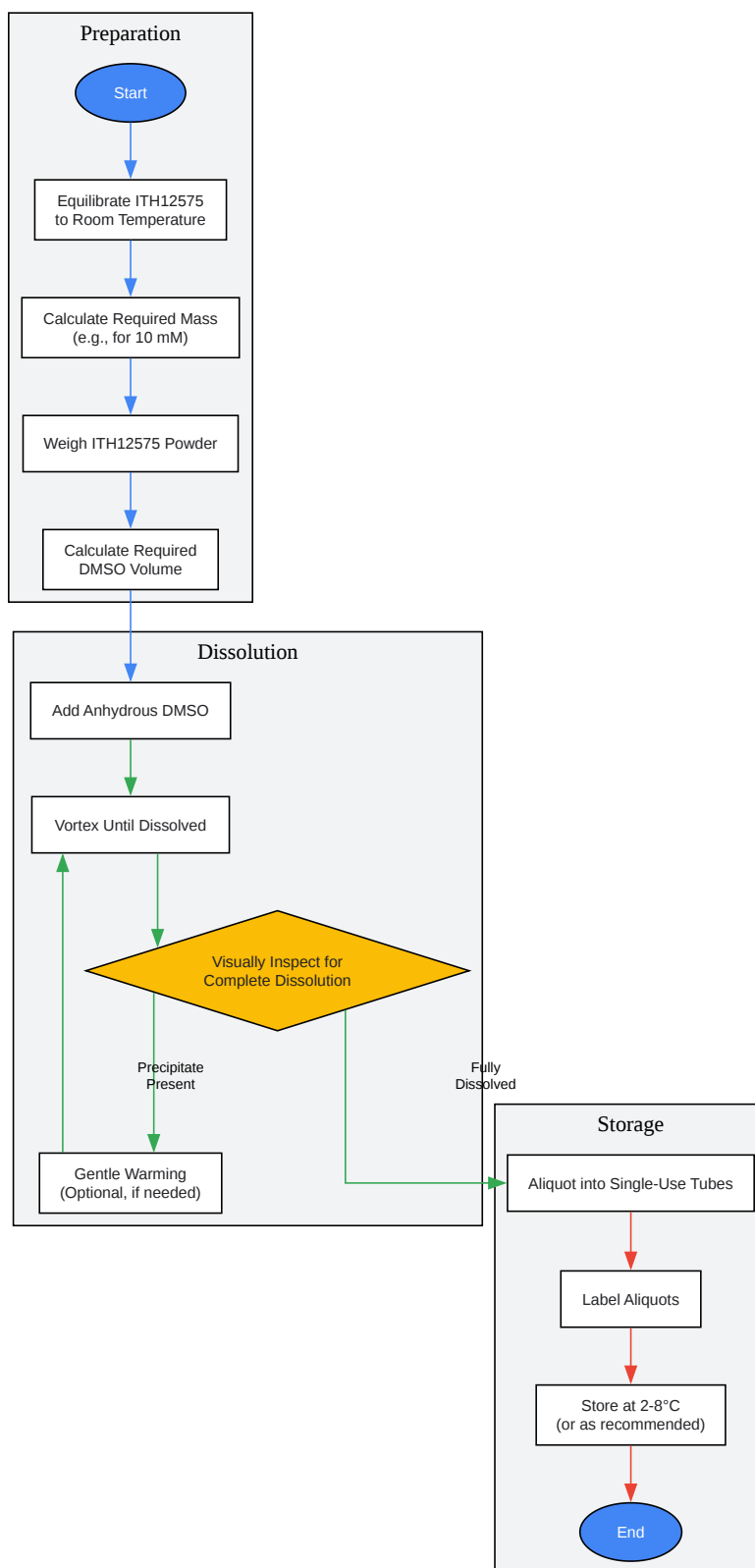
- Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved.[4] A clear solution should be obtained.
- If the compound does not readily dissolve, gentle warming in a 37°C water bath for a few minutes may be applied.[4] However, always check for compound stability at elevated temperatures.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[4]
 - Label each aliquot clearly with the compound name (**ITH12575**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at 2-8°C for short-term storage. For long-term storage, consult the manufacturer's data sheet, as -20°C is a common recommendation for small molecule inhibitors in DMSO.[4] Protect from light.

Important Considerations:

- **DMSO Quality:** Use high-purity, anhydrous DMSO to prevent compound degradation. DMSO is hygroscopic and will readily absorb water from the atmosphere.
- **Vehicle Control:** In cellular assays, it is crucial to include a vehicle control, which consists of the same final concentration of DMSO used to dilute the **ITH12575**, to account for any effects of the solvent on the experimental system.[5] The final DMSO concentration in the assay should typically be kept below 0.5% to avoid cytotoxicity.[6]
- **Aqueous Solubility:** **ITH12575** is a lipophilic compound.[7] When diluting the DMSO stock solution into an aqueous buffer or cell culture medium, do so dropwise while vortexing to minimize precipitation.

Mandatory Visualizations

Experimental Workflow for **ITH12575** Stock Solution Preparation



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Caption: Workflow for preparing **ITH12575** stock solution.

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